

theoretical properties and computational data of 2-Chloro-3-methylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-3-methylbenzonitrile

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An In-Depth Technical Guide to **2-Chloro-3-methylbenzonitrile**: Theoretical Properties, Computational Analysis, and Synthetic Protocols

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Chloro-3-methylbenzonitrile**, a key chemical intermediate in the development of novel pharmaceuticals and agrochemicals. Designed for researchers, medicinal chemists, and process development scientists, this document synthesizes its core physicochemical properties, spectroscopic profile, computational analysis, and practical synthetic methodologies. The narrative emphasizes the causal relationships between molecular structure and observable properties, providing a framework for its effective application in research and development.

Core Molecular Identity and Physicochemical Profile

2-Chloro-3-methylbenzonitrile (CAS No. 15013-71-5) is a disubstituted benzonitrile featuring a chloro and a methyl group at the 2- and 3-positions, respectively.[1][2][3] This specific substitution pattern imparts distinct electronic and steric properties that govern its reactivity and physical behavior.

The nitrile group (C≡N) is a strong electron-withdrawing group, influencing the aromatic ring's electron density. The ortho-chloro substituent further enhances this effect, while the adjacent methyl group provides some electron-donating character and significant steric hindrance

around the 2- and 3-positions. This electronic interplay is fundamental to its utility as a synthetic building block.

Molecular Structure

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- To cite this document: BenchChem. [theoretical properties and computational data of 2-Chloro-3-methylbenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1356066#theoretical-properties-and-computational-data-of-2-chloro-3-methylbenzonitrile>

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